

6-Fluoronaphthalen-2-amine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 6-Fluoronaphthalen-2-amine

CAS No.: 13916-91-1

Cat. No.: B076819

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A versatile fluorinated building block, **6-Fluoronaphthalen-2-amine**, is a key intermediate in the synthesis of complex molecules for the pharmaceutical, agrochemical, and advanced materials sectors. Its strategic incorporation of a fluorine atom can significantly enhance the metabolic stability and binding affinity of target compounds, making it a molecule of high interest for drug discovery and development professionals.

This technical guide provides a comprehensive overview of the commercial availability and purity of **6-Fluoronaphthalen-2-amine**. While this compound is readily available from various suppliers, detailed public information regarding its specific synthetic protocols and its direct involvement in biological signaling pathways is limited. The information presented herein is based on currently accessible data from chemical suppliers and general principles of medicinal and synthetic chemistry.

Commercial Availability and Purity

6-Fluoronaphthalen-2-amine is commercially available from a range of chemical suppliers, typically with purities of 95% or greater. Researchers can procure this compound in quantities

ranging from milligrams to grams, with some suppliers offering certificates of analysis that may include NMR and HPLC data upon request.

Below is a summary of representative commercial sources for **6-Fluoronaphthalen-2-amine**:

Supplier	CAS Number	Molecular Formula	Purity	Available Quantities
BLD Pharm	13916-91-1	C ₁₀ H ₈ FN	≥97%	Inquire
Chemenu	13916-91-1	C ₁₀ H ₈ FN	95%	100mg, 250mg, 1g
CP Lab Safety	Not Specified	C ₁₀ H ₈ FN	95%	100 mg

Note: Availability and purity levels are subject to change. It is recommended to consult the suppliers directly for the most current information.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₈ FN
Molecular Weight	161.18 g/mol
CAS Number	13916-91-1
Appearance	Typically a solid
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.

Synthetic Considerations

While a specific, detailed, and publicly available experimental protocol for the synthesis of **6-Fluoronaphthalen-2-amine** has not been identified in the surveyed literature, established methods in synthetic organic chemistry provide a likely route to its preparation. The Buchwald-Hartwig amination reaction is a powerful and widely used method for the formation of carbon-nitrogen bonds with aryl halides.^[1] This reaction would likely be the method of choice for the

synthesis of **6-Fluoronaphthalen-2-amine**, potentially starting from a precursor such as 2-bromo-6-fluoronaphthalene and a suitable ammonia equivalent.

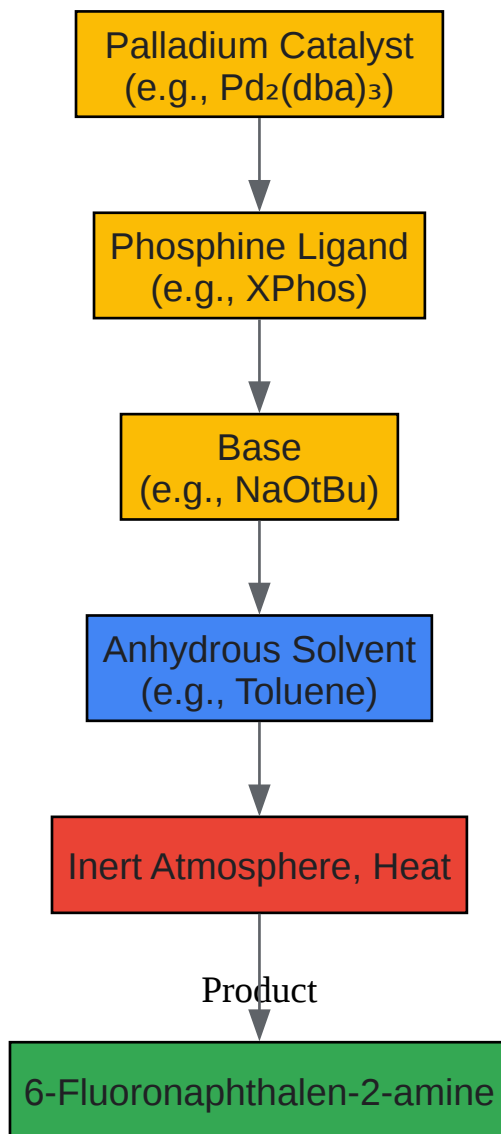
A generalized workflow for a potential Buchwald-Hartwig amination approach is presented below. It is crucial to note that this is a hypothetical pathway and would require optimization of specific reagents and conditions.

Starting Materials

2-Bromo-6-fluoronaphthalene

Ammonia Equivalent
(e.g., Benzophenone Imine)

Buchwald-Hartwig Amination

[Click to download full resolution via product page](#)A potential synthetic workflow for **6-Fluoronaphthalen-2-amine**.

Purification and Analytical Characterization

Following a potential synthesis, purification of **6-Fluoronaphthalen-2-amine** would likely involve standard techniques such as column chromatography on silica gel or recrystallization.

The identity and purity of the final product would be confirmed using a suite of analytical methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would confirm the chemical structure, with characteristic signals for the aromatic protons and carbons, as well as the amine group. The fluorine atom would induce characteristic splitting patterns in the signals of nearby protons and carbons.
- **High-Performance Liquid Chromatography (HPLC):** HPLC would be used to assess the purity of the compound. A reversed-phase column with a suitable mobile phase (e.g., a gradient of acetonitrile and water with a modifier like trifluoroacetic acid) would likely be employed.
- **Mass Spectrometry (MS):** Mass spectrometry would confirm the molecular weight of the compound.

Applications in Research and Drug Discovery

6-Fluoronaphthalen-2-amine serves as a valuable building block in medicinal chemistry. The introduction of a fluorine atom into a molecule can favorably alter its pharmacokinetic and pharmacodynamic properties.^{[2][3]} Specifically, fluorination can:

- **Enhance Metabolic Stability:** The strong carbon-fluorine bond can block sites of metabolism, increasing the half-life of a drug.
- **Improve Binding Affinity:** The high electronegativity of fluorine can lead to favorable interactions with biological targets.
- **Modulate Lipophilicity:** Fluorine substitution can alter the lipophilicity of a molecule, which can affect its absorption, distribution, metabolism, and excretion (ADME) properties.

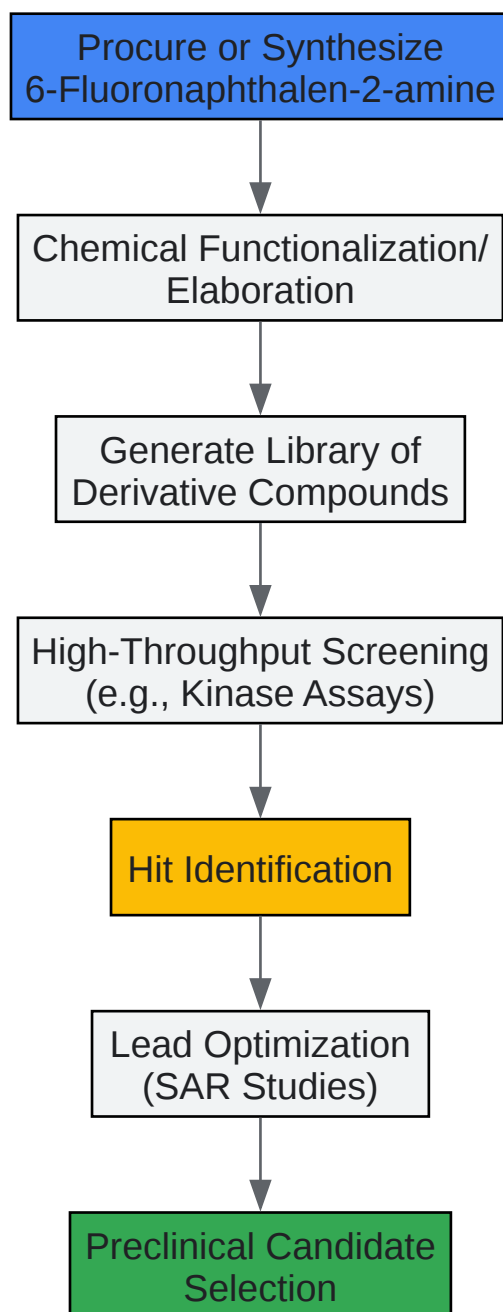
While specific examples of marketed drugs containing the **6-Fluoronaphthalen-2-amine** moiety are not readily identifiable, its structural features make it an attractive starting material for the synthesis of kinase inhibitors and other targeted therapies. The naphthalene scaffold is

a common feature in many biologically active compounds, and the amine functionality provides a convenient point for further chemical elaboration to explore structure-activity relationships.

Signaling Pathways and Experimental Workflows

At present, there is no publicly available information that directly implicates **6-Fluoronaphthalen-2-amine** in a specific biological signaling pathway or provides a detailed experimental workflow for its use in a biological context. Its role appears to be primarily that of a synthetic intermediate for the creation of more complex molecules that are then evaluated for their biological activity.

The logical workflow for the utilization of this compound in a drug discovery program would be as follows:



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General workflow for the use of **6-Fluoronaphthalen-2-amine** in drug discovery.

In conclusion, **6-Fluoronaphthalen-2-amine** is a commercially accessible and valuable building block for chemical synthesis, particularly in the field of medicinal chemistry. While specific, detailed experimental protocols for its synthesis and biological applications are not widely disseminated in the public domain, its utility as a precursor for the development of novel

therapeutic agents is clear. Researchers and drug development professionals can leverage this compound to create libraries of novel molecules for biological screening and lead optimization.

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References

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